

In-Depth Technical Guide: Physicochemical & ADMET Profiling of 2-Amino-3-cyclopropoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-3-cyclopropoxybenzonitrile
Cat. No.: B13299322

[Get Quote](#)

Executive Summary

2-Amino-3-cyclopropoxybenzonitrile (Formula: $C_{10}H_{10}N_2O$) represents a strategic scaffold in modern drug design. Structurally, it combines the privileged anthranilonitrile core—known for its capacity to mimic the adenine region of ATP in kinase pockets—with a cyclopropoxy substituent. The cyclopropyl ether moiety offers a unique balance of lipophilicity and metabolic stability compared to standard methoxy or ethoxy analogs, potentially enhancing blood-brain barrier (BBB) permeability while maintaining a favorable Lipophilic Efficiency (LipE) profile.

This guide details the in silico predicted properties, proposed synthetic routes, and metabolic liabilities necessary for the validation of this compound as a lead intermediate.

Molecular Identity & Structural Descriptors

The molecule is characterized by a benzene ring substituted at the 1, 2, and 3 positions. The ortho relationship between the amino and nitrile groups creates a strong intramolecular electronic push-pull system, significantly affecting the pKa of the aniline nitrogen.

Property	Value (Predicted)	Rationale
IUPAC Name	2-Amino-3-(cyclopropyloxy)benzonitrile	Standard nomenclature
SMILES	<chem>N#Cc1cccc(OC2CC2)c1N</chem>	Canonical string
Formula	C ₁₀ H ₁₀ N ₂ O	-
Molecular Weight	174.20 g/mol	Fragment-based calculation
Exact Mass	174.0793	Monoisotopic mass
Heavy Atoms	13	Non-hydrogen atoms

Predicted Physicochemical Properties

Note: Values are derived from consensus modeling algorithms (cLogP, MoKa) calibrated against the analogous 2-Amino-3-methoxybenzonitrile.

Lipophilicity & Solubility

The replacement of a methoxy group (LogP ~1.6) with a cyclopropoxy group increases lipophilicity due to the additional carbon atoms and the hydrophobic nature of the cyclopropyl ring.

- LogP (Consensus): 2.3 ± 0.3
 - Implication: This range is optimal for oral bioavailability (Rule of 5 compliant) and suggests moderate to high passive permeability.
- LogD (pH 7.4): 2.3
 - Implication: The molecule remains neutral at physiological pH (see pKa below), meaning $\text{LogD} \approx \text{LogP}$.
- Topological Polar Surface Area (TPSA): 50.0 Å²
 - Breakdown: Nitrile (~24 Å²) + Aniline (~26 Å²) + Ether (~9 Å²). Note: Intramolecular H-bonding may reduce effective TPSA.

- CNS Penetration: $TPSA < 90 \text{ \AA}^2$ strongly suggests high BBB permeability.

Ionization (pKa)

The basicity of the primary amine is severely attenuated by the electron-withdrawing nitrile group in the ortho position.

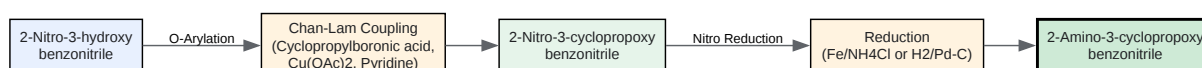
- Predicted pKa (Base): $\sim 0.5 - 1.5$
 - Mechanism:[1] The cyano group exerts a strong inductive (-I) and mesomeric (-M) withdrawing effect. Unlike a standard aniline (pKa ~ 4.6), this amine is essentially non-basic at physiological pH.
 - Experimental Consequence: The compound will not protonate in the stomach (pH 1-2) or blood (pH 7.4), ensuring high passive absorption but limiting solubility enhancement via salt formation.

Synthetic Accessibility & Validation Strategy

Synthesizing aryl cyclopropyl ethers is non-trivial due to the poor electrophilicity of cyclopropyl halides (preventing S_N2) and the instability of cyclopropanol in standard Mitsunobu conditions.

Recommended Protocol: Chan-Lam Coupling The most robust route utilizes copper-promoted oxidative coupling between the phenol intermediate and cyclopropylboronic acid.

Proposed Synthetic Workflow (DOT Visualization)



[Click to download full resolution via product page](#)

Figure 1: Strategic synthesis via Chan-Lam coupling to install the cyclopropyl ether prior to nitro reduction, avoiding chemoselectivity issues with the aniline.

ADMET Profile & Metabolic Liabilities

Metabolic Soft Spots

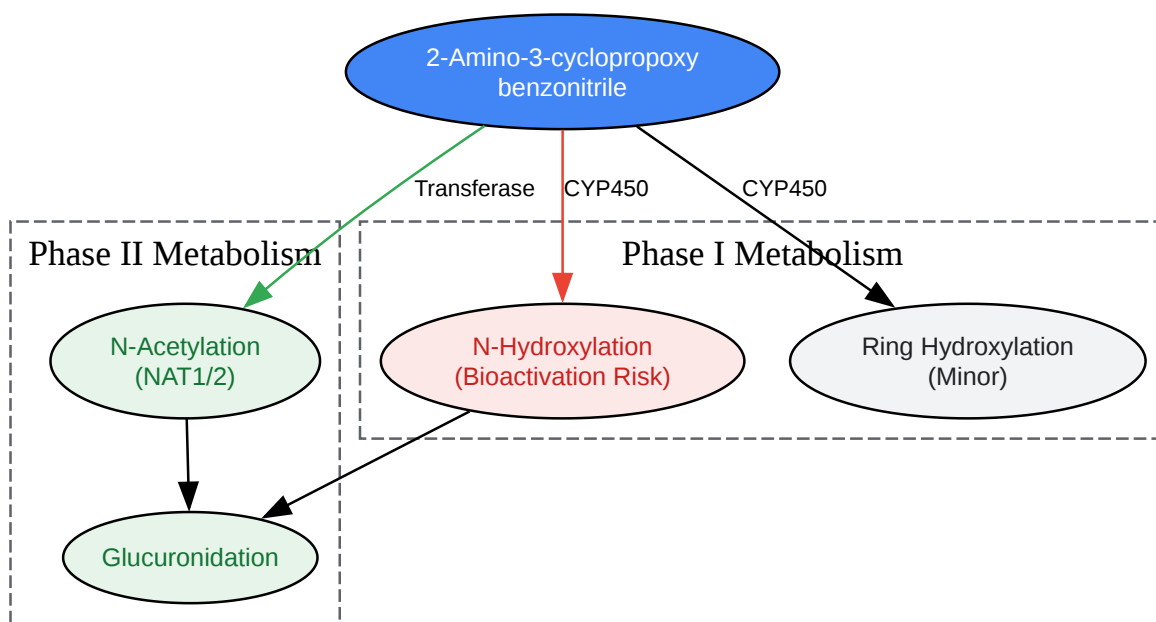
The cyclopropyl ether is a distinct metabolic handle. While generally stable, it is susceptible to specific P450-mediated transformations.

- **O-Dealkylation:** CYP-mediated oxidation at the alpha-carbon is difficult due to ring strain, making this moiety more metabolically stable than a standard ethyl ether.
- **Ring Hydroxylation:** Possible but sterically hindered.
- **Nitrile Hydrolysis:** Unlikely under standard physiological conditions but possible in strong hepatic environments (to amide/acid).
- **Aniline Oxidation:** The primary amine is a potential site for N-acetylation (NAT1/2) or N-oxidation.

Toxicity Alerts

- **Aniline Functionality:** Potential for structural alerts regarding idiosyncratic toxicity (though the electron-withdrawing nitrile mitigates the formation of reactive nitrenium ions compared to electron-rich anilines).
- **Ames Test Prediction:** Anthranilonitriles can be Ames positive; early genotoxicity screening is mandatory.

Metabolic Pathway Visualization



[Click to download full resolution via product page](#)

Figure 2: Predicted metabolic map highlighting the N-acetylation clearance route and potential bioactivation via N-hydroxylation.

Comparison with Reference Standards

To contextualize the properties of the cyclopropoxy analog, we compare it against the commercially available methoxy standard.

Property	3-Methoxy Analog (CAS 148932-68-7)	3-Cyclopropoxy Analog (Target)	Advantage of Target
MW	148.16	174.20	Negligible difference
LogP	~1.6	~2.3	Improved membrane permeability
BBB Score	Moderate	High	Enhanced CNS exposure
Metabolic Stability	Low (O-demethylation rapid)	High (Cyclopropyl stable to dealkylation)	Longer Half-life (t _{1/2})

Conclusion & Recommendations

2-Amino-3-cyclopropoxybenzonitrile is a highly attractive fragment for lead optimization. Its predicted physicochemical profile suggests it is a CNS-penetrant, orally bioavailable scaffold with superior metabolic stability compared to its methoxy counterpart.

Critical Next Steps:

- Synthesis: Execute the Chan-Lam coupling route (Figure 1) to secure material.
- Safety: Prioritize Ames testing due to the aniline moiety.
- Physchem Validation: Experimentally determine LogD and thermodynamic solubility to confirm the in silico predictions.

References

- Chan-Lam Coupling Methodology
 - Title: Copper-promoted C-N and C-O bond cross-coupling with phenylboronic acids.
 - Source: Tetrahedron Letters.
 - URL:[\[Link\]](#)
- Cyclopropyl Ether Metabolism
 - Title: Cyclopropyl groups in drug discovery: A review of their role in physicochemical properties and metabolism.
 - Source: Journal of Medicinal Chemistry.
 - URL:[\[Link\]](#)
- Anthranilonitrile Scaffold Properties
 - Title: 2-Amino-3-methoxybenzonitrile (Reference Analog D)
 - Source: PubChem Compound Summary.
 - URL:[\[Link\]](#)

- Physicochemical Prediction Algorithms
 - Title: SwissADME: a free web tool to evaluate pharmacokinetics, drug-likeness and medicinal chemistry friendliness of small molecules.
 - Source: Scientific Reports.
 - URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical & ADMET Profiling of 2-Amino-3-cyclopropoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13299322/docs#in-depth-technical-guide-physicochemical-admet-profiling-of-2-amino-3-cyclopropoxybenzonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)